

Stability of 5-Formylnicotinonitrile under acidic and basic conditions

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Compound of Interest

Compound Name: 5-Formylnicotinonitrile

Cat. No.: B112920

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Technical Support Center: 5-Formylnicotinonitrile

This technical support center provides researchers, scientists, and drug development professionals with guidance on the stability of **5-formylnicotinonitrile** under various experimental conditions. The information is presented in a question-and-answer format to address common issues and questions.

Frequently Asked Questions (FAQs)

Q1: What are the potential stability issues with **5-formylnicotinonitrile** in aqueous solutions?

5-Formylnicotinonitrile possesses two primary functional groups susceptible to degradation in aqueous media: a nitrile group and a formyl (aldehyde) group attached to a pyridine ring. The primary stability concern is the hydrolysis of the nitrile group to either a carboxamide or a carboxylic acid, particularly under acidic or basic conditions. The formyl group is generally more stable but can undergo certain reactions, especially at extreme pH values or in the presence of strong nucleophiles.

Q2: How does pH affect the stability of **5-formylnicotinonitrile**?

The stability of **5-formylnicotinonitrile** is significantly pH-dependent.

- Acidic Conditions (pH < 4): Under acidic conditions, the nitrile group is susceptible to hydrolysis, which typically proceeds to the corresponding carboxylic acid (5-carboxylic acid).

acid). The reaction is catalyzed by the protonation of the nitrile nitrogen, making the carbon atom more electrophilic and susceptible to nucleophilic attack by water.^{[1][2][3]} The pyridine nitrogen will also be protonated, which can influence the reactivity of the entire molecule.

- Neutral Conditions (pH 6-8): The compound is expected to be most stable around neutral pH. However, prolonged storage in aqueous buffers at room temperature may still lead to slow hydrolysis of the nitrile group.
- Basic Conditions (pH > 9): In basic solutions, the nitrile group can be hydrolyzed by hydroxide ions.^{[1][4]} Depending on the reaction conditions (temperature and concentration of base), the hydrolysis may yield the carboxamide (5-carbamoylnicotinonitrile) or be driven further to the carboxylate salt.^{[1][5]} Aldehydes can also be sensitive to basic conditions and may undergo reactions like Cannizzaro disproportionation, although this is less common for aromatic aldehydes with electron-withdrawing groups.

Q3: What are the likely degradation products of **5-formylnicotinonitrile**?

The primary degradation products arise from the hydrolysis of the nitrile group:

- 5-Formylnicotinamide: Formed as an intermediate during nitrile hydrolysis.
- 5-Formylnicotinic acid: The final product of complete nitrile hydrolysis under both acidic and basic conditions.

Under strongly basic conditions or in the presence of specific reagents, other reactions involving the formyl group could occur, but hydrolysis of the nitrile is the most commonly expected degradation pathway.

Troubleshooting Guide

Observed Issue	Potential Cause	Recommended Action
Unexpected peaks in HPLC chromatogram after sample preparation in acidic mobile phase.	Acid-catalyzed hydrolysis of the nitrile group.	Prepare samples in a neutral or slightly acidic (pH 4-6) diluent and analyze promptly. If acidic conditions are required for chromatography, minimize the time the sample spends in the autosampler.
Loss of starting material and appearance of a more polar compound in basic reaction media.	Base-catalyzed hydrolysis of the nitrile group to the corresponding carboxylate.	If the nitrile group is intended to be stable, avoid strongly basic conditions (pH > 9). Use milder bases or protect the nitrile group if compatible with the desired reaction.
Inconsistent results in biological assays using aqueous buffers.	Slow hydrolysis of the nitrile group over the course of the experiment, leading to a changing concentration of the active compound.	Prepare fresh stock solutions of 5-formylnicotinonitrile. Assess the stability of the compound in the specific assay buffer over the time course of the experiment by a suitable analytical method like HPLC.
Formation of an unknown impurity during a reaction involving nucleophiles.	Nucleophilic addition to the formyl group.	Consider protecting the aldehyde functionality, for example, as an acetal, if it is not the intended reaction site.

Quantitative Data Summary

The following tables provide illustrative data on the stability of **5-formylnicotinonitrile** under different pH conditions at 25°C. This data is based on the expected reactivity of the functional groups and serves as a guideline. Actual degradation rates should be determined experimentally.

Table 1: Stability of **5-Formylnicotinonitrile** in Acidic Conditions

pH	Time (hours)	5-Formylnicotinonitrile Remaining (%)	5-Formylnicotinic Acid Formed (%)
1.0	0	100	0
6	85	15	
24	55	45	
3.0	0	100	0
6	98	2	
24	92	8	

Table 2: Stability of **5-Formylnicotinonitrile** in Basic Conditions

pH	Time (hours)	5-Formylnicotinonitrile Remaining (%)	5-Formylnicotinamide Formed (%)	5-Formylnicotinic Acid Formed (%)
10.0	0	100	0	0
6	95	4	1	
24	80	15	5	
12.0	0	100	0	0
6	70	10	20	
24	30	5	65	

Experimental Protocols

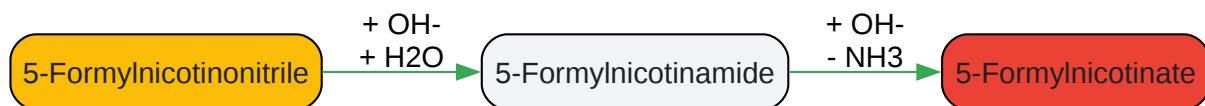
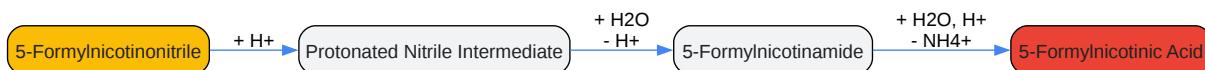
Protocol 1: HPLC Method for Stability Assessment

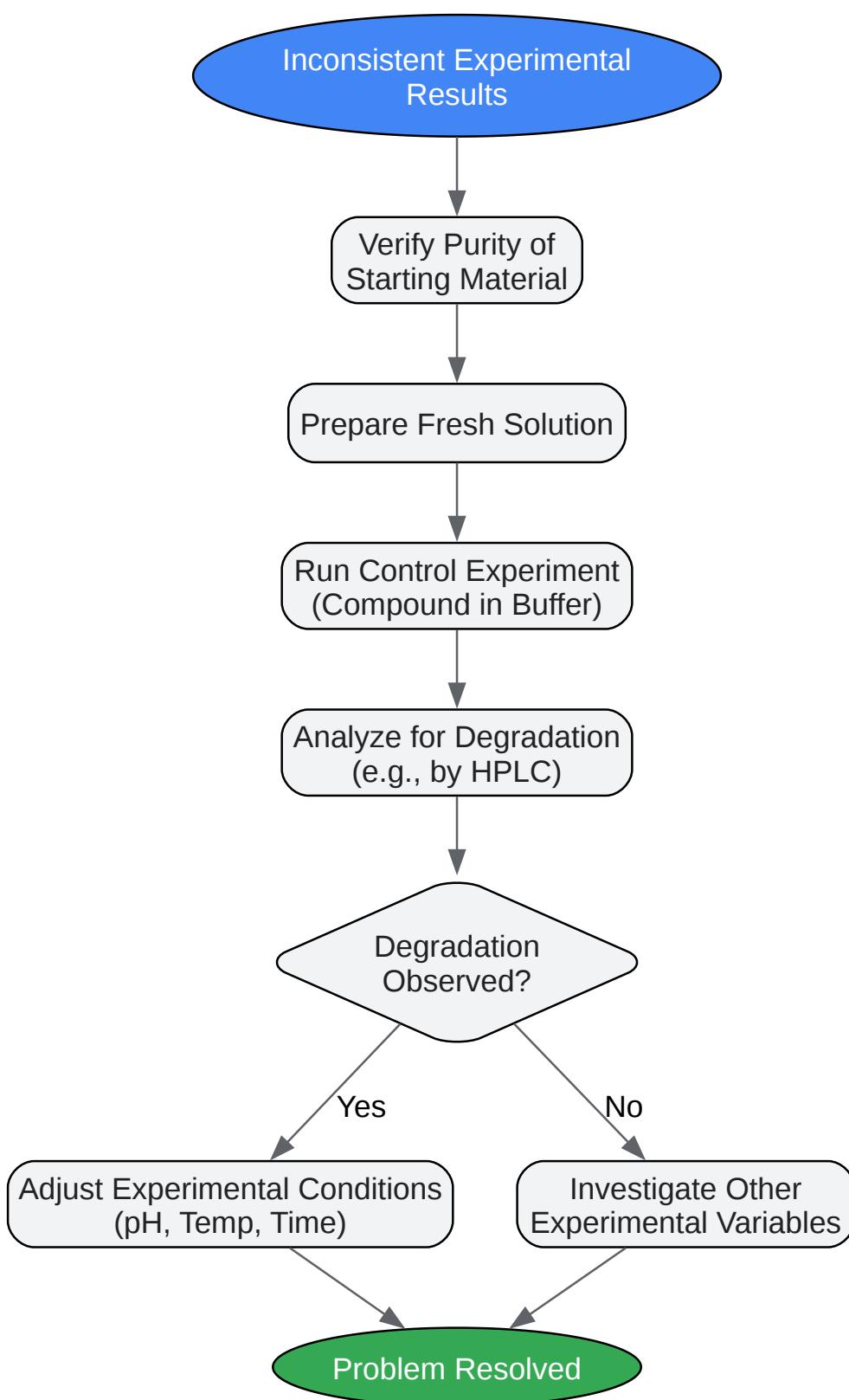
This method can be used to monitor the degradation of **5-formylnicotinonitrile** and quantify its major degradation products.

- Instrumentation: High-Performance Liquid Chromatography (HPLC) system with a UV detector.[\[6\]](#)[\[7\]](#)
- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μ m).
- Mobile Phase:
 - A: 0.1% Formic acid in Water
 - B: 0.1% Formic acid in Acetonitrile
- Gradient:
 - 0-2 min: 10% B
 - 2-15 min: 10% to 90% B
 - 15-18 min: 90% B
 - 18-20 min: 90% to 10% B
 - 20-25 min: 10% B
- Flow Rate: 1.0 mL/min
- Detection Wavelength: 254 nm
- Injection Volume: 10 μ L
- Sample Preparation: Dilute the sample to an appropriate concentration (e.g., 0.1 mg/mL) in a 50:50 mixture of water and acetonitrile.

Visualizations

Diagram 1: Proposed Degradation Pathway of **5-Formylnicotinonitrile** under Acidic Conditions



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